

Personal protective equipment for handling GAT211

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Compound of Interest

Compound Name: GAT211

Cat. No.: B1674636

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Essential Safety and Handling Guide for GAT211

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GAT211**. It is imperative to review the complete Safety Data Sheet (SDS) provided by the manufacturer before use, as this document should be considered a primary source of detailed safety information.^[1] The following procedures are based on general laboratory safety protocols and available information on **GAT211**.

Personal Protective Equipment (PPE)

A thorough risk assessment of the specific experimental procedures is necessary to determine the appropriate level of PPE required.^[2] The following table summarizes the recommended PPE for handling **GAT211**, based on general guidance for handling novel research chemicals.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for procedures with a high risk of splashing.[2][3]	Protects against splashes of GAT211 solutions or airborne particles of the solid compound.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Double gloving may be appropriate for higher-risk procedures.[2][3]	Prevents skin contact with GAT211. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A fully buttoned laboratory coat.[3]	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator may be necessary if working with the solid form for extended periods or if there is a risk of aerosol generation. The type of respirator should be determined by a risk assessment.[4]	Prevents inhalation of GAT211 powder.

GAT211 Properties and Handling

Property	Value	Source
CAS Number	102704-40-5	[1][5]
Molecular Formula	C22H18N2O2	[1][5]
Molecular Weight	342.4 g/mol	[1][5]
Appearance	Crystalline solid	[1]
Storage	Store at -20°C	[1]
Solubility	DMF: 25 mg/mL DMSO: 10 mg/mL Ethanol: 5 mg/mL DMF:PBS (pH 7.2) (1:3): 0.25 mg/mL	[1]

Handling Precautions:

- **GAT211** should be considered hazardous until more information is available.[1]
- Do not ingest, inhale, get in eyes, on skin, or on clothing.[1]
- Wash hands thoroughly after handling.[1]
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid inhalation.
- Avoid generating dust when working with the solid compound.

Operational Plan: Step-by-Step Guidance

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Verify:** Confirm that the product received is **GAT211** and that the container is properly labeled.
- **Store:** Store the container in a designated, secure location at -20°C.
- **PPE:** Don the appropriate PPE as outlined in the table above.

- Weighing: If working with the solid, weigh the required amount in a chemical fume hood to minimize inhalation risk.
- Dissolving: Dissolve **GAT211** in the appropriate solvent as per the solubility data. For aqueous solutions, first dissolve in DMF and then dilute with the aqueous buffer.^[1]
- Labeling: Clearly label the solution with the compound name, concentration, solvent, and date of preparation.
- Containment: Conduct all procedures involving **GAT211** within a chemical fume hood or other designated containment area.
- Minimize Exposure: Use the smallest quantity of **GAT211** necessary for the experiment.
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.

Disposal Plan

All waste containing **GAT211** must be treated as hazardous waste and disposed of in accordance with institutional and local regulations.

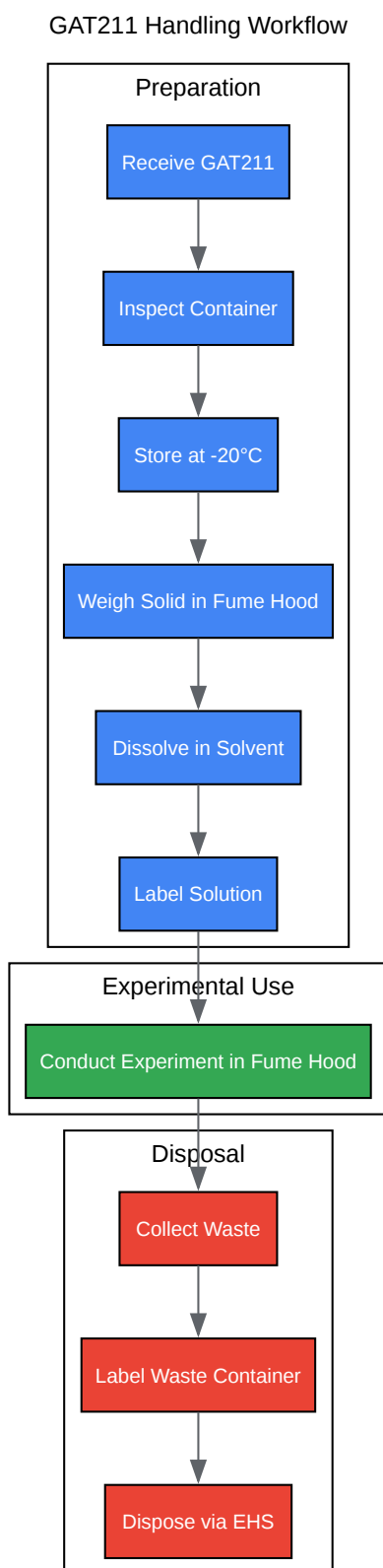
- Segregation: Collect all **GAT211** waste (solid, liquid, and contaminated consumables like gloves and pipette tips) in a designated, labeled, and sealed hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the name "**GAT211**."
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **GAT211** down the drain or in regular trash.

Emergency Procedures

- Evacuate: Immediately evacuate the affected area if the spill is large or poses an immediate inhalation hazard.
- Alert: Notify colleagues and your supervisor.

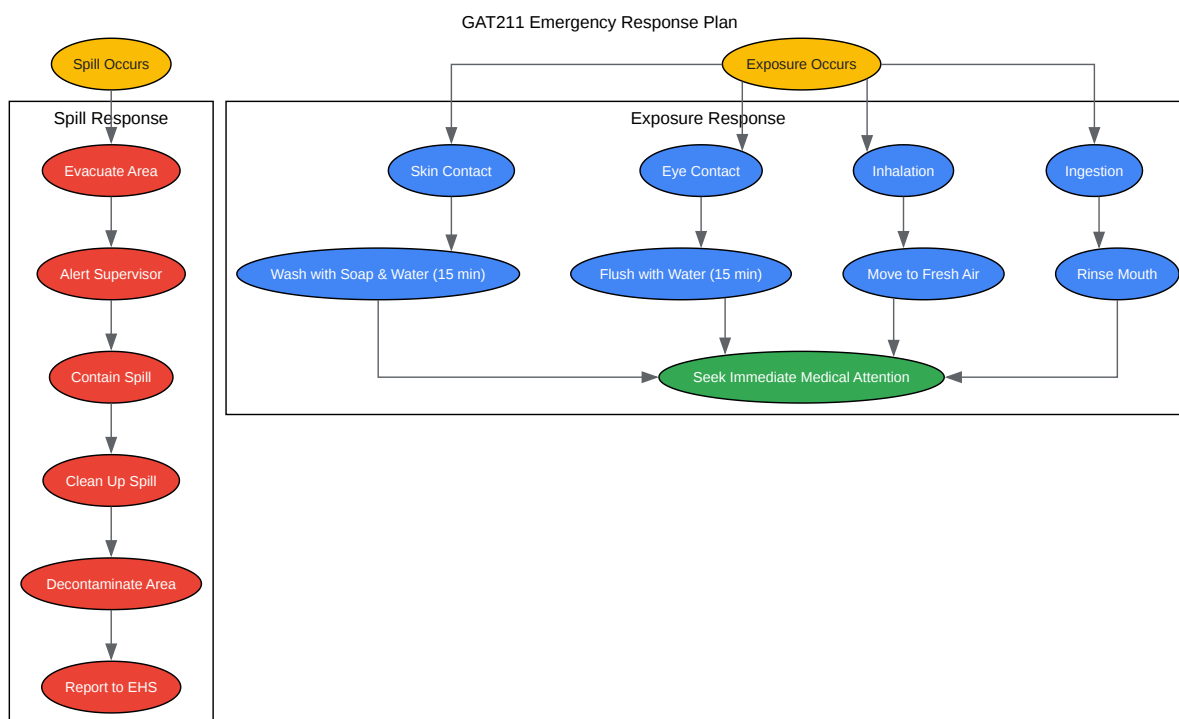
- **Contain:** If the spill is small and you are trained to handle it, contain the spill with an appropriate absorbent material (e.g., chemical absorbent pads or granules).
- **Clean-up:** Wearing appropriate PPE, carefully clean up the spill. Place all contaminated materials in a sealed hazardous waste container.
- **Decontaminate:** Decontaminate the spill area with an appropriate solvent or cleaning solution.
- **Report:** Report the incident to your supervisor and EHS office.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move to fresh air immediately. If breathing is difficult, seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualized Workflows



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Caption: Workflow for the safe handling of **GAT211** from receipt to disposal.



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Caption: Emergency response procedures for **GAT211** spills and personnel exposure.

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